

A Comparative Guide to Trifluorooxovanadium (VOF3) for Advanced Synthesis and Catalysis

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Compound of Interest

Compound Name: Trifluorooxovanadium

CAS No.: 13709-31-4

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For Researchers, Scientists, and Drug Development Professionals

As a Senior Application Scientist, my focus is on enabling researchers to achieve reliable and reproducible results. This guide provides an in-depth technical comparison of **Trifluorooxovanadium** (VOF3), a powerful reagent in modern synthetic chemistry. We will delve into the critical aspects of validating experimental results obtained with VOF3, compare its performance with alternative reagents, and provide the necessary experimental details to ensure the integrity of your work.

The Critical Role of Trifluorooxovanadium in Modern Synthesis

Trifluorooxovanadium (VOF3) is a yellowish-orange, moisture-sensitive powder with a melting point of 300 °C and a boiling point of 480 °C.[1] In the solid state, it possesses a polymeric, layered structure, which transitions to a dimeric form upon evaporation.[1] This contrasts with its analogues, VOCl3 and VOBr3, which maintain a tetrahedral structure in all states.[1]

Its primary application in organic synthesis is the oxidative coupling of phenols.^[1] This reactivity is particularly valuable in the synthesis of complex natural products, such as vancomycin and its analogues, where VOF3 is typically employed in a solution of trifluoroacetic acid.^[1]

Validating Your Trifluorooxovanadium: A Multifaceted Approach

Ensuring the purity and identity of your VOF3 is paramount for obtaining reproducible results. A combination of analytical techniques is essential for a comprehensive validation.

Purity Assessment: Beyond a Simple Melting Point

While the melting point provides a preliminary indication of purity, a more rigorous assessment is necessary.

- **Elemental Analysis:** This fundamental technique provides the empirical formula of your compound, confirming the expected elemental composition of Vanadium, Oxygen, and Fluorine.
- **Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES):** For precise quantification of the vanadium content, ICP-AES is a highly sensitive and accurate method.
- **Ion Chromatography:** This technique is crucial for determining the fluoride content and can also be used to detect and quantify other anionic impurities.

Table 1: Key Physical and Chemical Properties of **Trifluorooxovanadium** (VOF3)

Property	Value	Source
Chemical Formula	VOF3	[1]
Molar Mass	123.9599 g/mol	[1]
Appearance	Yellowish-orange powder	[1]
Density	2.4590 g/cm ³	[1]
Melting Point	300 °C (572 °F; 573 K)	[1]
Boiling Point	480 °C (896 °F; 753 K)	[1]
Solubility in Water	Insoluble, reacts with moisture	[1]

Spectroscopic Characterization: The Fingerprint of VOF3

Spectroscopic methods provide a detailed "fingerprint" of the molecule, confirming its structure and identifying potential impurities.

- **Fourier-Transform Infrared (FTIR) and Raman Spectroscopy:** These vibrational spectroscopy techniques are essential for identifying the characteristic V=O and V-F stretching and bending modes in the VOF3 molecule. In vanadium-based catalysts, the V=O mode has been shown to have the same frequency in both IR and Raman spectra.[2] The FTIR spectrum of solid vanadates typically shows characteristic V-O vibrations in the 400-1000 cm⁻¹ range.[3]
- **⁵¹V Nuclear Magnetic Resonance (NMR) Spectroscopy:** Vanadium-51 NMR is a powerful tool for characterizing vanadium compounds.[4][5] The chemical shift is highly sensitive to the coordination environment of the vanadium nucleus.[4] For VOF3, reported ⁵¹V NMR chemical shifts are approximately -757 ppm in THF and -793 ppm in acetonitrile.[6] The reference standard for ⁵¹V NMR is typically neat VOCl₃. [7]
- **Mass Spectrometry:** Electron impact mass spectrometry can provide information on the molecular weight and fragmentation pattern of VOF3. Studies have reported the ionization potential of VOF3 to be 13.88 ± 0.05 eV.[8]

Thermal Stability Analysis

- Thermogravimetric Analysis (TGA): TGA is a crucial technique for determining the thermal stability and decomposition profile of VOF3.^{[9][10]} By monitoring the weight change as a function of temperature, one can identify the onset of decomposition and the nature of the decomposition products.^[9]

A Comparative Look: VOF3 vs. Alternative Fluorinating Agents

The choice of a fluorinating agent is critical for the success of a synthetic transformation. Here, we compare VOF3 with two commonly used alternatives: Selectfluor® and Xenon Difluoride (XeF₂).

Selectfluor® (F-TEDA-BF₄)

Selectfluor® is a versatile and widely used electrophilic fluorinating agent.^[11] It is an air-stable, crystalline solid, making it easier to handle than many other fluorinating agents.^[12]

- **Reactivity:** Selectfluor is effective for the fluorination of a wide range of substrates, including the α -fluorination of carbonyl compounds and the fluorination of aromatic rings.^[11] Mechanistic studies suggest that in the fluorination of glycals, Selectfluor adds in a syn manner.^[13]
- **Advantages:** Its stability, ease of handling, and broad applicability are significant advantages.^[11]
- **Limitations:** For some applications, particularly oxidative coupling reactions, VOF3 may offer superior performance.

Xenon Difluoride (XeF₂)

XeF₂ is a powerful fluorinating agent, capable of fluorinating a variety of organic compounds.

- **Reactivity:** It can be used for the fluorination of aromatic compounds, though yields can be modest. For example, fluorination of benzene with XeF₂ in the presence of BF₃·Et₂O gives fluorobenzene in 18% yield.^[14]

- Advantages: Its high reactivity can be beneficial for challenging fluorinations.
- Limitations: XeF₂ is a volatile and toxic solid, requiring specialized handling procedures. Its use often requires a catalyst, and side reactions, such as the formation of polyphenyls in the fluorination of benzene, can be an issue.[\[14\]](#)

Table 2: Comparative Overview of Fluorinating Agents

Feature	Trifluorooxovanadium (VOF ₃)	Selectfluor®	Xenon Difluoride (XeF ₂)
Primary Application	Oxidative coupling of phenols	Electrophilic fluorination	Electrophilic fluorination
Physical State	Yellowish-orange powder	White crystalline solid	White crystalline solid
Handling	Moisture-sensitive, corrosive	Air-stable, easy to handle	Volatile, toxic, requires careful handling
Reactivity	Strong oxidizing and fluorinating agent	Versatile electrophilic fluorinating agent	Powerful fluorinating agent
Key Advantage	Efficacy in oxidative coupling reactions	Stability and ease of use	High reactivity
Key Disadvantage	Moisture sensitivity	Lower reactivity for some applications	Toxicity and handling difficulties

Experimental Protocols: Ensuring Success and Safety

The following section provides a general framework for key experimental procedures. It is imperative to consult detailed literature procedures and safety data sheets before undertaking any experimental work.

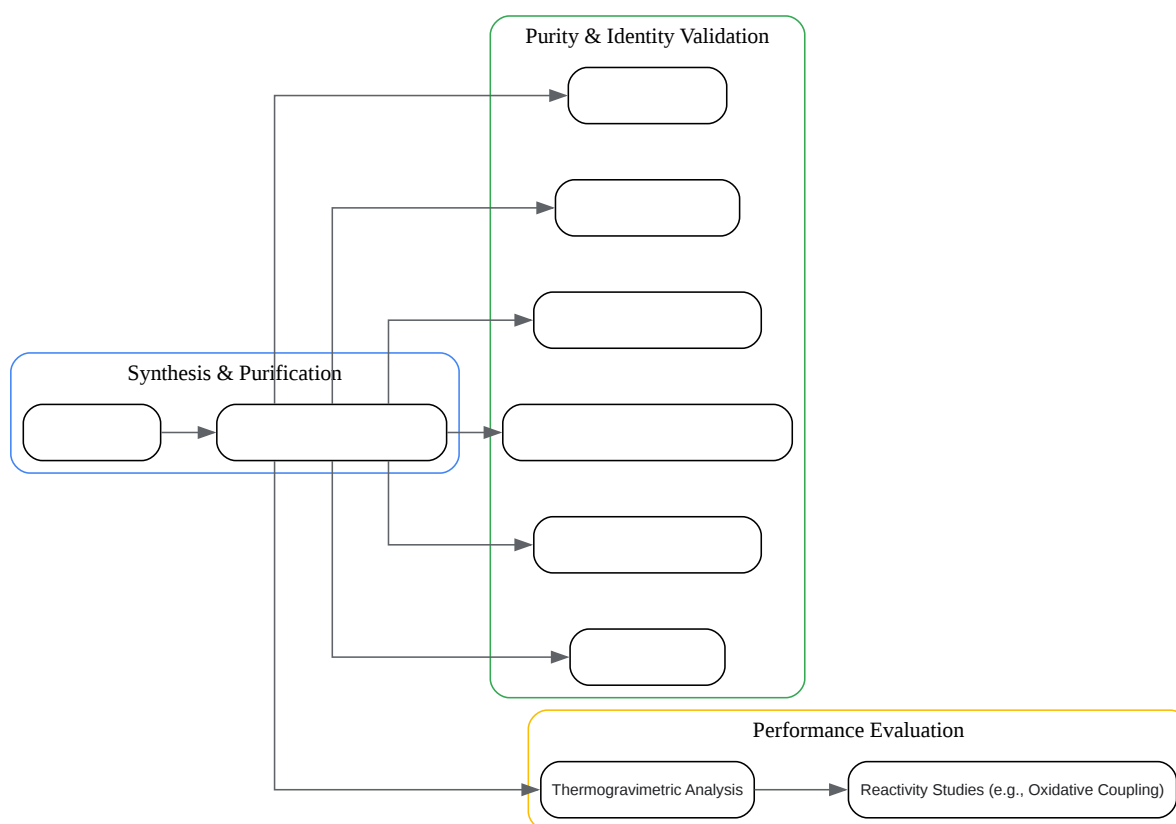
Synthesis and Purification of Trifluorooxovanadium (VOF₃)

A common synthetic route to VOF3 involves the reaction of Vanadium(V) oxide (V_2O_5) with a suitable fluorinating agent. Purification can often be achieved through sublimation.

It is crucial to perform these procedures in a well-ventilated fume hood, using appropriate personal protective equipment, due to the hazardous nature of the reagents and products.

Characterization Workflow

The following workflow is recommended for the comprehensive characterization of synthesized VOF3.



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Caption: Recommended workflow for the synthesis, purification, and comprehensive validation of **Trifluorooxovanadium** (VOF3).

Safety First: Handling Trifluorooxovanadium with Care

VOF3 is a hazardous substance and must be handled with appropriate safety precautions.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, safety goggles, and a lab coat. Work in a well-ventilated fume hood.
- **Handling:** VOF3 is moisture-sensitive and corrosive. Handle in a dry, inert atmosphere (e.g., in a glovebox).
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as acids.

Conclusion: Empowering Your Research with Validated Reagents

The reliability of your research hinges on the quality and validation of your starting materials. This guide has provided a comprehensive framework for understanding, validating, and comparing **Trifluorooxovanadium** (VOF3). By implementing these rigorous validation protocols and carefully considering the comparative performance of alternative reagents, you can ensure the integrity and reproducibility of your experimental findings.

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